

Solubility profile of sodium chromate decahydrate in various solvents.

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Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

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Solubility Profile of Sodium Chromate Decahydrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of sodium chromate decahydrate ($\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$) in various solvents. The information is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields where the solubility of this compound is of interest.

Physicochemical Properties

Sodium chromate decahydrate is a yellow, crystalline solid that is hygroscopic in nature. It is important to note that the decahydrate form is stable at room temperature but has a melting point of 20°C [1][2]. Above this temperature, it begins to lose water of hydration, transitioning to the hexahydrate, tetrahydrate, and eventually the anhydrous form at higher temperatures. This phase behavior is critical when considering its solubility at different temperatures.

Quantitative Solubility Data

The solubility of sodium chromate has been determined in a range of solvents. The following tables summarize the available quantitative data.

Table 1: Solubility of Sodium Chromate in Water[1][2][3][4]

Temperature (°C)	Solubility (g/100 mL)
0	31.8
20	44.3 (wt%)
25	84.5
30	87.3 (g/L)
40	48.8 (wt%)
60	53.5 (wt%)
80	55.8 (wt%)
100	126.7

Table 2: Solubility of Sodium Chromate in Organic Solvents[1][2][3][4][5][6]

Solvent	Temperature (°C)	Solubility
Methanol	25	0.344 g/100 mL
Ethanol	-	Slightly soluble / Sparingly soluble
Acetone	-	Data not available
Diethyl Ether	-	Data not available
Tetrahydrofuran	-	Data not available
Dimethyl Sulfoxide (DMSO)	-	Data not available for sodium chromate. For the related compound, sodium dichromate dihydrate, the solubility is 12 g/100g .
Dimethylformamide (DMF)	-	Data not available

Experimental Protocols for Solubility Determination

The determination of the solubility of sodium chromate decahydrate can be carried out using established methods for inorganic salts. The isothermal equilibrium method followed by gravimetric analysis is a common and reliable approach.

Isothermal Equilibrium Method

This method involves establishing a saturated solution of the solute in the solvent at a constant temperature.

Apparatus:

- Constant temperature water bath or incubator
- Sealable glass vials or flasks
- Magnetic stirrer and stir bars or a mechanical shaker
- Calibrated thermometer
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance

Procedure:

- **Sample Preparation:** Add an excess amount of sodium chromate decahydrate to a known volume or mass of the solvent in a sealable vial. The excess solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the vial in a constant temperature bath or shaker. Agitate the mixture vigorously for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- **Phase Separation:** Once equilibrium is achieved, allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant using a pre-heated or pre-cooled syringe to the equilibration temperature to avoid precipitation or further dissolution. Immediately filter the sample using a syringe filter of a pore size sufficient to remove all undissolved particles (e.g., 0.45 μm).
- **Analysis:** The concentration of the sodium chromate in the clear, saturated filtrate is then determined using a suitable analytical method, such as gravimetric analysis.

Gravimetric Analysis

This method determines the mass of the solute in a known mass or volume of the saturated solution.

Apparatus:

- Evaporating dish or weighing boat
- Drying oven
- Desiccator
- Analytical balance

Procedure:

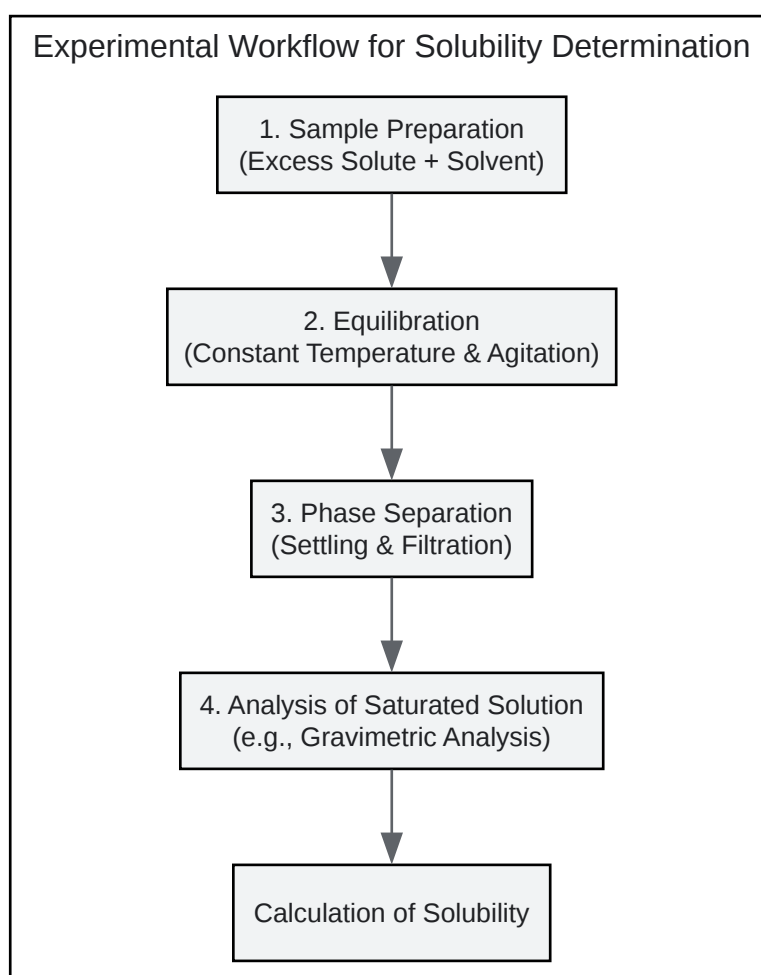
- **Weighing the Sample:** Accurately weigh a clean, dry evaporating dish. Transfer a known volume or mass of the clear, saturated filtrate into the pre-weighed dish and record the total mass.
- **Evaporation:** Gently heat the evaporating dish to evaporate the solvent. This should be done in a fume hood. For water, a steam bath or a hot plate at a low setting can be used. For organic solvents, appropriate heating methods that avoid ignition should be employed.
- **Drying:** Once the solvent has evaporated, place the evaporating dish containing the solid residue in a drying oven at an appropriate temperature (e.g., 105-110°C) to remove any remaining traces of solvent and water of hydration if the anhydrous solubility is being

determined. Dry the sample to a constant weight, which is confirmed by repeated cycles of drying, cooling in a desiccator, and weighing until the mass no longer changes.

- Calculation: The solubility is calculated as the mass of the dried sodium chromate per 100 mL or 100 g of the solvent.

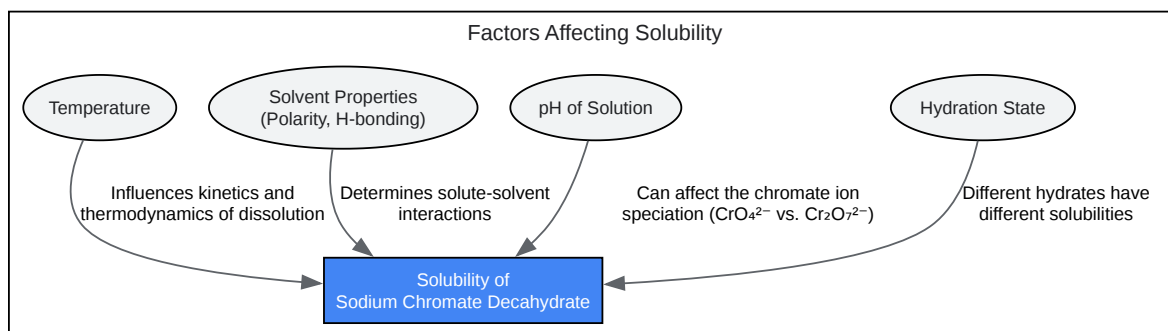
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of sodium chromate decahydrate.



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Caption: Workflow for determining the solubility of sodium chromate decahydrate.



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Caption: Key factors influencing the solubility of sodium chromate decahydrate.

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